quantification of 5-Hydroxyhexanoic acid in plasma samples

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Compound of Interest

Compound Name:	*5-Hydroxyhexanoic acid*
CAS No.:	*185956-02-9*
Cat. No.:	*B1146832*

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Application Note & Protocol

Quantitative Analysis of **5-Hydroxyhexanoic Acid** in Human Plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Abstract & Introduction

1.1. Significance: **5-Hydroxyhexanoic acid** (5-HHA) is a medium-chain, (omega-1)-hydroxy fatty acid that serves as a human metabolite.[1] Emerging research has identified 5-HHA as a potential biomarker for several metabolic and disease states. It is notably associated with Medium Chain Acyl-CoA Dehydrogenase Deficiency (MCADD), an inborn error of metabolism. Furthermore, recent studies have highlighted that urinary levels of **5-hydroxyhexanoic acid** may serve as a predictive biomarker for the early decline of renal function in patients with type 2 diabetes and microalbuminuria.[2][3] The accurate and precise quantification of 5-HHA in accessible biological matrices like plasma is therefore critical for advancing clinical research, understanding its pathological roles, and developing potential diagnostic applications.

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1.2. Methodological Principle: This application note describes a robust, sensitive, and specific method for the quantitative determination of **5-Hydroxyhexanoic acid** in human plasma. The methodology employs a straightforward protein precipitation step for sample preparation, followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Chromatographic separation is achieved on a reversed-phase C18 column. Detection is performed on a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with negative electrospray ionization (ESI), which provides high selectivity and sensitivity for this class of molecules.[4] A stable isotope-labeled internal standard (SIL-IS), **5-Hydroxyhexanoic acid**-d5, is utilized to ensure high accuracy and precision by correcting for matrix effects and procedural variability. The method is validated according to the principles outlined in the FDA's M10 guidance on bioanalytical method validation.[5][6]

Materials, Reagents, and Instrumentation

2.1. Chemicals and Reagents:

- **5-Hydroxyhexanoic acid** (≥98% purity) (e.g., ChemScene, CS-0059502)[7]
- **5-Hydroxyhexanoic acid**-d5 (Internal Standard, IS)
- LC-MS Grade Methanol (MeOH)
- LC-MS Grade Acetonitrile (ACN)
- LC-MS Grade Water
- Formic Acid (FA), LC-MS Grade (≥99%)
- Human Plasma, K2-EDTA (drug-free, sourced from an accredited biobank)

2.2. Instrumentation:

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system capable of delivering accurate gradients at flow rates between 0.3-0.6 mL/min (e.g., Thermo Scientific™ Vanquish™ MD HPLC)[8]

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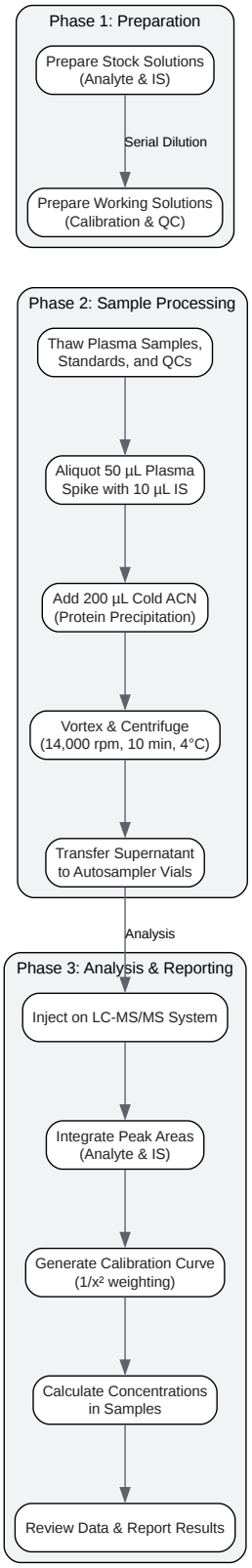
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., Thermo Scientific™ TSQ Altis™ MD Series)[8]
- Analytical Column: Reversed-phase C18 column with appropriate dimensions (e.g., Phenomenex Luna C18, 100 Å, 50 x 2.1 mm, 3 µm)[9]
- Data System: Chromatography data system software for instrument control, data acquisition, and processing (e.g., Analyst®, MassHunter, or equivalent).

Experimental Workflow & Protocols

Diagram: Overall Analytical Workflow

The following diagram illustrates the complete process from plasma sample receipt to final data reporting.

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Caption: High-level workflow for 5-HHA quantification in plasma.

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Preparation of Stock and Working Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh ~5 mg of 5-HHA standard and dissolve in 5 mL of methanol to create a 1 mg/mL stock solution.
- Internal Standard Stock Solution (1 mg/mL): Prepare a 1 mg/mL stock solution of **5-Hydroxyhexanoic acid**-d5 in methanol.
- Working Calibration Standards: Perform serial dilutions of the 5-HHA stock solution with 50:50 (v/v) Methanol:Water to prepare working standards at 10x the final concentration.
- Working Quality Control (QC) Solutions: Prepare QC working solutions at four levels (LLOQ, Low, Mid, High) from a separate weighing of the 5-HHA standard.
- Internal Standard Working Solution (100 ng/mL): Dilute the IS stock solution with acetonitrile to a final concentration of 100 ng/mL. This solution will also serve as the protein precipitation agent.

Sample Preparation Protocol (Protein Precipitation)

The causality behind this choice is its simplicity, speed, and effectiveness in removing the majority of plasma proteins, which can interfere with the analysis and foul the LC-MS system. Using acetonitrile containing the internal standard streamlines the process into a single addition step.

- Label 1.5 mL microcentrifuge tubes for each standard, QC, and unknown plasma sample.
- Allow all plasma samples to thaw completely on ice. Vortex briefly to ensure homogeneity.
- Add 50 µL of the appropriate matrix (blank plasma for standards/QCs, study sample for unknowns) to the labeled tubes.
- For calibration standards and QCs, spike 5 µL of the corresponding 10x working solution. For blanks and unknowns, add 5 µL of 50:50 MeOH:Water.
- Precipitation Step: Add 200 µL of the cold (–20°C) Internal Standard Working Solution (100 ng/mL in ACN) to all tubes.

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- Vortex vigorously for 60 seconds to ensure complete protein precipitation.
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 150 µL of the clear supernatant to a 96-well plate or autosampler vials for LC-MS/MS analysis.

LC-MS/MS Analytical Method

The rationale for the selected parameters is to achieve a robust separation of 5-HHA from potential plasma interferences while maintaining a short run time suitable for high-throughput analysis. The formic acid in the mobile phase aids in protonation/deprotonation, leading to better peak shape and ionization efficiency.[9]

LC Parameter	Condition
Column	Phenomenex Luna C18 (50 x 2.1 mm, 3 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Methanol
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient Program	Time (min)
0.0	
0.5	
3.0	
4.0	
4.1	
5.0	

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MS Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Negative
Ion Spray Voltage	-4500 V
Source Temperature	550°C
Collision Gas	Nitrogen (High)
MRM Transitions	Compound
5-Hydroxyhexanoic acid	
5-Hydroxyhexanoic acid-d5 (IS)	

Bioanalytical Method Validation

The method must be validated to demonstrate its reliability for the intended application, following regulatory guidelines such as the FDA M10.[5][10][11]

Calibration Curve and Linearity

A calibration curve is constructed by plotting the peak area ratio (analyte/IS) against the nominal concentration of the standards.

- Range: 1.0 - 500 ng/mL (example)
- Regression: Linear, with $1/x^2$ weighting factor.
- Acceptance Criteria: Correlation coefficient (r^2) ≥ 0.99. Back-calculated concentrations of standards must be within ±15% of nominal values (±20% for the Lower Limit of Quantification, LLOQ).[4]

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Parameter	Result
Calibration Range	1.0 - 500 ng/mL
Weighting Factor	$1/x^2$
Mean r^2 (n=3)	0.9985
Mean Slope	0.0152
Mean Intercept	0.0021

Accuracy and Precision

Assessed by analyzing QC samples at four concentration levels (LLOQ, LQC, MQC, HQC) in five replicates across three separate analytical runs.

- Acceptance Criteria:
  - Precision (%CV): ≤15% (≤20% for LLOQ).
  - Accuracy (%Bias): Within ±15% of nominal values (±20% for LLOQ).

QC Level	Nominal (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
LLOQ	1.0	8.5	+5.2	11.2	+7.8
LQC	3.0	6.1	-2.5	7.9	-1.3
MQC	75.0	4.3	+1.8	5.5	+2.4
HQC	400.0	3.9	-0.9	4.8	-0.5

Selectivity and Matrix Effect

- Selectivity: Analyzed by screening six different lots of blank human plasma to ensure no significant interfering peaks are present at the retention time of the analyte and IS.

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- Matrix Effect: Evaluated by comparing the analyte response in post-extraction spiked blank plasma to the response in a pure solvent solution. The IS should adequately correct for any observed ion suppression or enhancement.

Stability

The stability of 5-HHA in plasma must be confirmed under various conditions that mimic sample handling and storage:

- Freeze-Thaw Stability: After three freeze-thaw cycles.
- Bench-Top Stability: At room temperature for at least 6 hours.
- Autosampler Stability: In the processed sample matrix for 24 hours.
- Long-Term Stability: At –80°C for a duration exceeding the study's storage time.
- Acceptance Criteria: Mean concentration at each QC level must be within ±15% of the nominal concentration.

Data Analysis & Interpretation

- Integration: Following data acquisition, integrate the chromatographic peaks for 5-HHA and its IS (5-HHA-d5) for all standards, QCs, and unknown samples.
- Calibration: Generate a calibration curve using the peak area ratios (Analyte Area / IS Area) versus the nominal concentrations. Apply a $1/x^2$ weighted linear regression.
- Quantification: Use the regression equation from the calibration curve to calculate the concentration of 5-HHA in all QC and unknown samples based on their measured peak area ratios.
- Quality Control: Verify that the calculated concentrations of the QC samples meet the pre-defined acceptance criteria (±15% of nominal). If QCs pass, the results for the unknown samples in the run are considered valid.

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